

Safety data sheet and handling information for (S)-Malic acid-d3

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Compound of Interest

Compound Name: (S)-Malic acid-d3

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In-Depth Technical Guide: (S)-Malic acid-d3

This guide provides comprehensive safety data and handling information for **(S)-Malic acid-d3**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

(S)-Malic acid-d3 is the deuterated form of (S)-Malic acid, a naturally occurring dicarboxylic acid that plays a central role in the citric acid (Krebs) cycle. The deuteriation makes it a valuable tool for metabolic research and as an internal standard in analytical chemistry.^{[1][2]} While specific data for the (S)-d3 enantiomer is limited, the following tables summarize available information for the deuterated racemic mixture and the non-deuterated L-enantiomer.

Table 1: Physical and Chemical Properties

Property	(RS)-Malic-2,3,3-d3 Acid	L-(-)-Malic acid	Reference
Molecular Formula	C4H3D3O5	C4H6O5	[3]
Molecular Weight	137.11 g/mol	134.09 g/mol	[3][4]
Appearance	Solid	Colorless solid	[5]
Melting Point	131 - 133 °C (for DL-Malic acid)	130 °C	[6]
Flash Point	203 °C (397 °F)	203 °C	[5]
Auto-ignition Temperature	340 °C (644 °F)	340 °C	[5]
Solubility in water	Soluble	558 g/L (at 20 °C)	[6]
logP (octanol/water)	-1.26	-1.3	[4]
Vapor Pressure	< 0.1 hPa (< 0.1 mmHg) at 20 °C	Not available	

Safety and Handling

The safety profile of **(S)-Malic acid-d3** is comparable to that of L-Malic acid. It is considered harmful if swallowed and causes skin and serious eye irritation.[5] Appropriate personal protective equipment (PPE) and handling procedures are essential to minimize risk.

Table 2: Hazard Identification and Precautionary Statements

Hazard	GHS Classification	Precautionary Statements	Reference
Acute Oral Toxicity	Harmful if swallowed (H302)	P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[5]
Skin Corrosion/Irritation	Causes skin irritation (H315)	P280: Wear protective gloves/protective clothing. P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	[5]
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	P280: Wear eye protection/face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]
Specific target organ toxicity — single exposure	May cause respiratory irritation (H335)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[5]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Use safety glasses with side-shields or goggles.
- Skin Protection: Handle with gloves. Wear impervious clothing, such as a lab coat.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[7]

Handling and Storage

- Handling: Avoid contact with skin and eyes.[5] Avoid formation of dust and aerosols.[5] Provide appropriate exhaust ventilation where dust is generated.[5] Wash hands thoroughly after handling.[8]
- Storage: Store in a cool, dry, and well-ventilated place.[8][9] Keep the container tightly closed.[8] Recommended storage temperature is at room temperature.[5]

First-Aid Measures

- If Swallowed: Rinse mouth with water.[5] Do NOT induce vomiting.[5] Call a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water.[5] If skin irritation occurs, get medical advice/attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[5] Remove contact lenses, if present and easy to do.[5] Continue rinsing.[5] If eye irritation persists, get medical advice/attention.
- If Inhaled: Move the person into fresh air.[5] If not breathing, give artificial respiration.[5] Consult a physician.[5]

Experimental Protocols

(S)-Malic acid-d3 is primarily used as a tracer in metabolic studies to investigate pathways such as the citric acid cycle.[1] Below is a generalized protocol for a cell-based metabolic labeling experiment.

Metabolic Labeling of Cultured Cells

Objective: To trace the metabolic fate of **(S)-Malic acid-d3** in cultured mammalian cells.

Materials:

- **(S)-Malic acid-d3**
- Cell culture medium (e.g., DMEM)

- Cultured mammalian cells (e.g., HeLa, A549)
- Phosphate-buffered saline (PBS)
- Extraction solvent (e.g., 80% methanol)
- Liquid chromatography-mass spectrometry (LC-MS) system

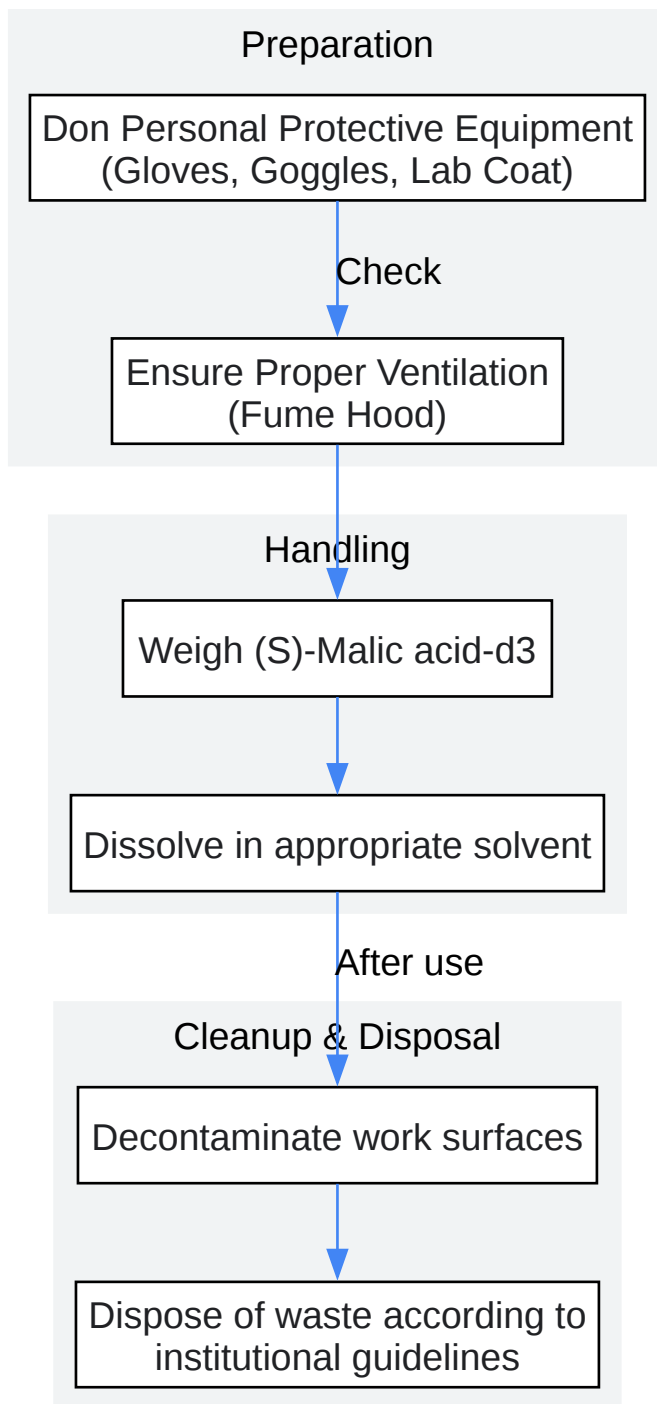
Methodology:

- Cell Culture: Plate cells at a desired density and allow them to adhere overnight.
- Labeling Medium Preparation: Prepare cell culture medium containing a defined concentration of **(S)-Malic acid-d3**. The exact concentration should be optimized for the specific cell line and experimental goals.
- Labeling: Remove the standard culture medium from the cells, wash once with PBS, and then add the labeling medium.
- Incubation: Incubate the cells for a specific period (e.g., 0, 1, 4, 8, 24 hours) to allow for the uptake and metabolism of the labeled malic acid.
- Metabolite Extraction:
 - Aspirate the labeling medium and wash the cells twice with ice-cold PBS.
 - Add a pre-chilled extraction solvent to the cells.
 - Scrape the cells and collect the cell lysate.
 - Centrifuge the lysate to pellet cell debris.
- Sample Analysis:
 - Collect the supernatant containing the extracted metabolites.
 - Analyze the samples by LC-MS to identify and quantify the deuterated metabolites.

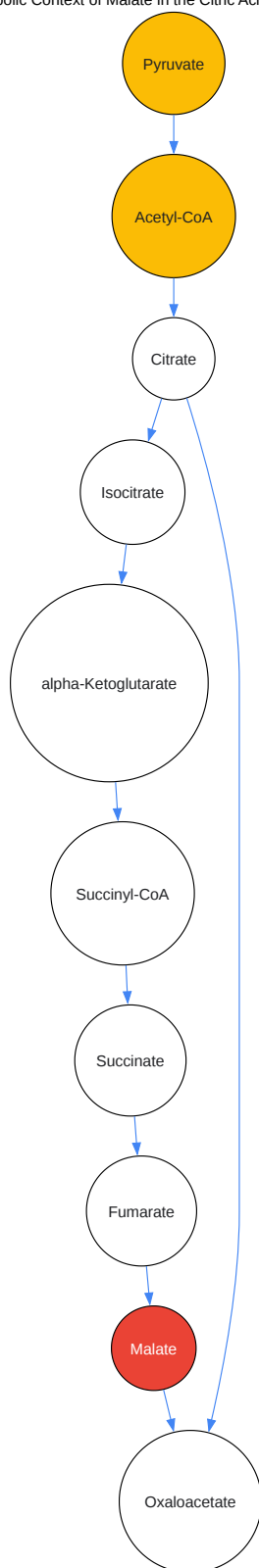
Visualizations

Safe Handling Workflow

Safe Handling Workflow for (S)-Malic acid-d3



Metabolic Context of Malate in the Citric Acid Cycle

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